

Physical Properties of Isopropyl Chloroacetate

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Compound of Interest

Compound Name: *Isopropyl chloroacetate*

Cat. No.: *B092954*

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The quantitative physical properties of **isopropyl chloroacetate** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Molecular Formula	C5H9ClO2	
Molecular Weight	136.58 g/mol	
Appearance	Clear, colorless liquid	
Density	1.096 g/mL	at 25 °C[2]
Boiling Point	149 - 150 °C	at 760 mmHg[1]
Melting Point	-112 °C	
Refractive Index	1.419	at 20 °C[2]
Vapor Pressure	68 mmHg	at 20 °C[1]
Vapor Density	3.45 (Air = 1.0)	[1]
Flash Point	56 °C (132.8 °F)	[1]
Solubility	Slightly soluble in water.[3] Soluble in polar and non-polar organic solvents.[4]	

Experimental Protocols for Determination of Physical Properties

Detailed methodologies for determining the key physical properties of liquid compounds like **isopropyl chloroacetate** are outlined below.

Determination of Density

The density of a liquid can be determined using several methods. A common and straightforward approach involves the use of a graduated cylinder and an electronic balance.^[5]

- Objective: To measure the mass per unit volume of **isopropyl chloroacetate**.
- Apparatus:
 - 10 mL or 25 mL graduated cylinder
 - Electronic balance (accurate to at least 0.01 g)
 - Thermometer
- Procedure:
 - Ensure the graduated cylinder is clean and dry.
 - Place the empty graduated cylinder on the electronic balance and tare the mass to zero.
 - Carefully add a known volume of **isopropyl chloroacetate** (e.g., 10 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.
 - Record the mass of the liquid displayed on the balance.
 - Measure and record the temperature of the liquid.
 - Calculate the density using the formula: $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$.
 - Repeat the measurement at least three times and calculate the average density for improved accuracy.^[5]

Determination of Boiling Point

The boiling point is a key indicator of a liquid's volatility. The distillation method is a standard procedure for its determination.

- Objective: To determine the temperature at which **isopropyl chloroacetate** transitions from a liquid to a gas at atmospheric pressure.
- Apparatus:
 - Distillation flask
 - Condenser
 - Receiving flask
 - Thermometer with adapter
 - Heating mantle or oil bath
 - Boiling chips
- Procedure:
 - Place a volume of **isopropyl chloroacetate** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
 - Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - Begin circulating cold water through the condenser.
 - Gently heat the distillation flask.
 - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Refractive Index

The refractive index is a fundamental property related to how light propagates through a substance. An Abbe refractometer is commonly used for this measurement.^[6]

- Objective: To measure the extent to which light is refracted when passing through **isopropyl chloroacetate**.
- Apparatus:
 - Abbe refractometer
 - Constant temperature water bath
 - Dropper or pipette
- Procedure:
 - Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
 - Ensure the prism of the refractometer is clean and dry.
 - Using a dropper, place a few drops of **isopropyl chloroacetate** onto the surface of the prism.
 - Close the prism and allow the sample to reach the desired temperature, typically 20°C, by circulating water from the constant temperature bath.
 - Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - Read the refractive index value from the instrument's scale.

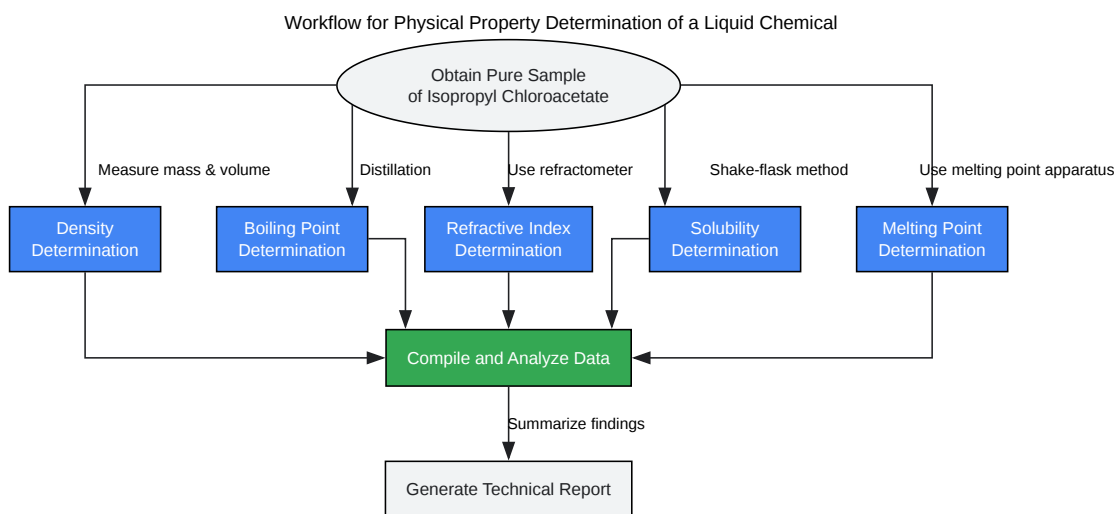
Determination of Solubility

The shake-flask method is a conventional technique for determining the solubility of a substance in a particular solvent.^[7]

- Objective: To determine the maximum amount of a solute that can dissolve in a solvent at a specific temperature.
- Apparatus:
 - Conical flasks or vials with stoppers
 - Shaking incubator or water bath with agitation
 - Analytical balance
 - Filtration apparatus (e.g., syringe filters)
 - Analytical instrument for concentration measurement (e.g., GC, HPLC)
- Procedure:
 - Add an excess amount of **isopropyl chloroacetate** (the solute) to a known volume of the solvent (e.g., water) in a flask.
 - Seal the flask and place it in a shaking incubator set to a constant temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After equilibration, allow the mixture to stand to let undissolved solute settle.
 - Carefully withdraw a sample of the supernatant and filter it to remove any undissolved solute.
 - Analyze the concentration of **isopropyl chloroacetate** in the filtrate using a suitable analytical method. This concentration represents the solubility at that temperature.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a liquid chemical such as **isopropyl chloroacetate**.



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Caption: Logical workflow for determining the physical properties of **isopropyl chloroacetate**.

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